

cedrol compared to other sesquiterpenes

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cedrol

CAS No.: 77-53-2

Cat. No.: S523050

Get Quote

Sesquiterpene Comparison at a Glance

The table below summarizes key sesquiterpenes, their natural sources, and documented biological activities.

Sesquiterpene	Primary Natural Sources	Reported Biological Activities	Key Characteristics
Cedrol	Cedar, Cypress, Juniper [1] [2]	Sedative [3], Anti-inflammatory [4] [1], Immunomodulatory (neutrophil agonist) [4], Antioxidant [1], Antifungal [1]	Sesquiterpene alcohol; major component of cedarwood oils [2].
β-Caryophyllene	Cannabis, Black Pepper, Cinnamon, Basil, Oregano [5]	Anti-inflammatory [5], Anti-anxiety [6], Analgesic [5], Antioxidant [5]	Unique sesquiterpene that acts as a CB2 cannabinoid receptor agonist [5].
α-Cedrene	Cedarwood Oils [2]	Antioxidant, Anti-inflammatory [2]	Isomer of β -cedrene; contributes to woody aroma [2].
Farnesene	Cannabis, Apple Rind, Herbs [5]	Anti-inflammatory [5], Antifungal [5], Antibacterial [5], Anti-anxiety [5]	Known for its fresh, green apple scent [5].

Sesquiterpene	Primary Natural Sources	Reported Biological Activities	Key Characteristics
Valencene	Valencia Oranges, Tangerines, Mangos [5]	Anti-inflammatory [5], Anti-allergy [5], Skin protectant [5]	Named for Valencia oranges; used as a food additive and insect repellent [5].
α -Bisabolol	Chamomile, Candeia Tree [5]	Anti-irritant [5], Anti-inflammatory [5], Antimicrobial [5], Analgesic [5]	Known for its light, sweet, floral aroma [5].

Detailed Experimental Data and Protocols

For researchers looking to replicate or build upon these findings, here is a detailed overview of key experimental methodologies and results.

Sedative Effect of Cedrol (Clinical Trial)

This study provides one of the most direct clinical evidence for **cedrol**'s psychoactive properties.

- **Objective:** To clarify the influence of **cedrol** on autonomic nerve activity across different ethnic populations [3].
- **Protocol:**
 - **Participants:** Women in their 20s-40s from Norway, Thailand, and Japan [3].
 - **Intervention:** Inhalation of **cedrol** [3].
 - **Primary Outcome Measure: Miosis rate** in pupillary light reflex, measured before and after **cedrol** exposure. The miosis rate is calculated as the ratio of pupil-diameter variation after a light stimulus to the initial pupil diameter. An increased rate indicates dominance of the parasympathetic nervous system, associated with relaxation and sedation [3].
 - **Additional Measures:** A questionnaire on stress and sleep conditions [3].
- **Key Findings:** The miosis rate significantly increased after **cedrol** inhalation in women from all three countries, suggesting a parasympathomimetic (sedative) effect that transcends ethnic and environmental differences [3].

Anti-anxiety Effect of β -Caryophyllene (Clinical Trial)

This study directly compares β -caryophyllene with other aromatic compounds, demonstrating its specific anxiolytic potential.

- **Objective:** To explore the anti-anxiety effects of β -caryophyllene, citral, and linalool via human inhalation [6].
- **Protocol:**
 - **Participants:** 48 subjects randomly assigned to β -caryophyllene, citral, linalool, or a control (odorless jojoba oil) group [6].
 - **Stress Induction:** Stress was stimulated using n-back and mental arithmetic tasks [6].
 - **Assessments:**
 - **Psychological:** State-Trait Anxiety Inventory (STAI) [6].
 - **Physiological:** Electroencephalogram (EEG), heart rate, and blood pressure [6].
 - **Behavioral:** Analysis of facial expressions [6].
- **Key Findings:**
 - Both **β -caryophyllene** and citral inhalation led to a significant decrease in anxiety levels [6].
 - Only the **β -caryophyllene** group showed a significant reduction in both sub-scales of the STAI and the most pronounced decline in heart rate [6].
 - **β -Caryophyllene** also significantly increased the ratio of 'Happiness' and decreased 'Fear' in facial expression analysis [6].

Immunomodulatory Activity of Cedrol (In Vitro)

This research identifies a specific molecular mechanism for **cedrol**.

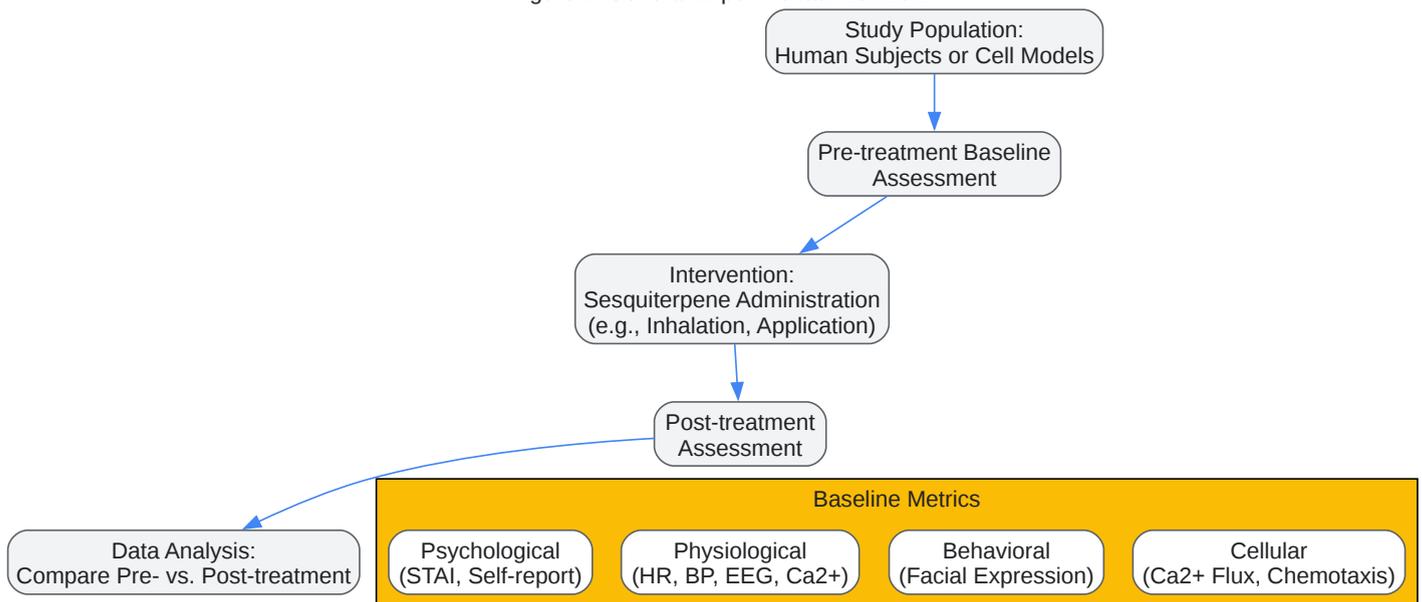
- **Objective:** To evaluate the innate immunomodulatory activity of Juniper essential oils and their component, **cedrol** [4].
- **Protocol:**
 - **Cell Models:** Human neutrophils and N-formyl peptide receptor (FPR1 and FPR2) transfected HL60 cells [4].
 - **Key Assays:**
 - **Intracellular Ca²⁺ Mobilization:** Measured to assess neutrophil activation [4].
 - **Calcium Flux Desensitization:** Cells were pretreated with essential oils or pure (+)-**cedrol** and then stimulated with an agonist to see if the response was inhibited [4].
 - **Chemotaxis Assay:** Measured the inhibition of human neutrophil movement towards a chemoattractant (N-formyl peptide) [4].
- **Key Findings:**
 - **Cedrol** and juniper oils high in **cedrol** induced Ca²⁺ mobilization, acting as a **neutrophil agonist** [4].

- Pretreatment with **cedrol** desensitized the neutrophils, inhibiting subsequent Ca²⁺ flux and chemotaxis in response to N-formyl peptide [4].
- This suggests **cedrol** can modulate inflammatory responses by initially stimulating and then blunting specific neutrophil pathways [4].

Experimental Workflow and Mechanism Diagrams

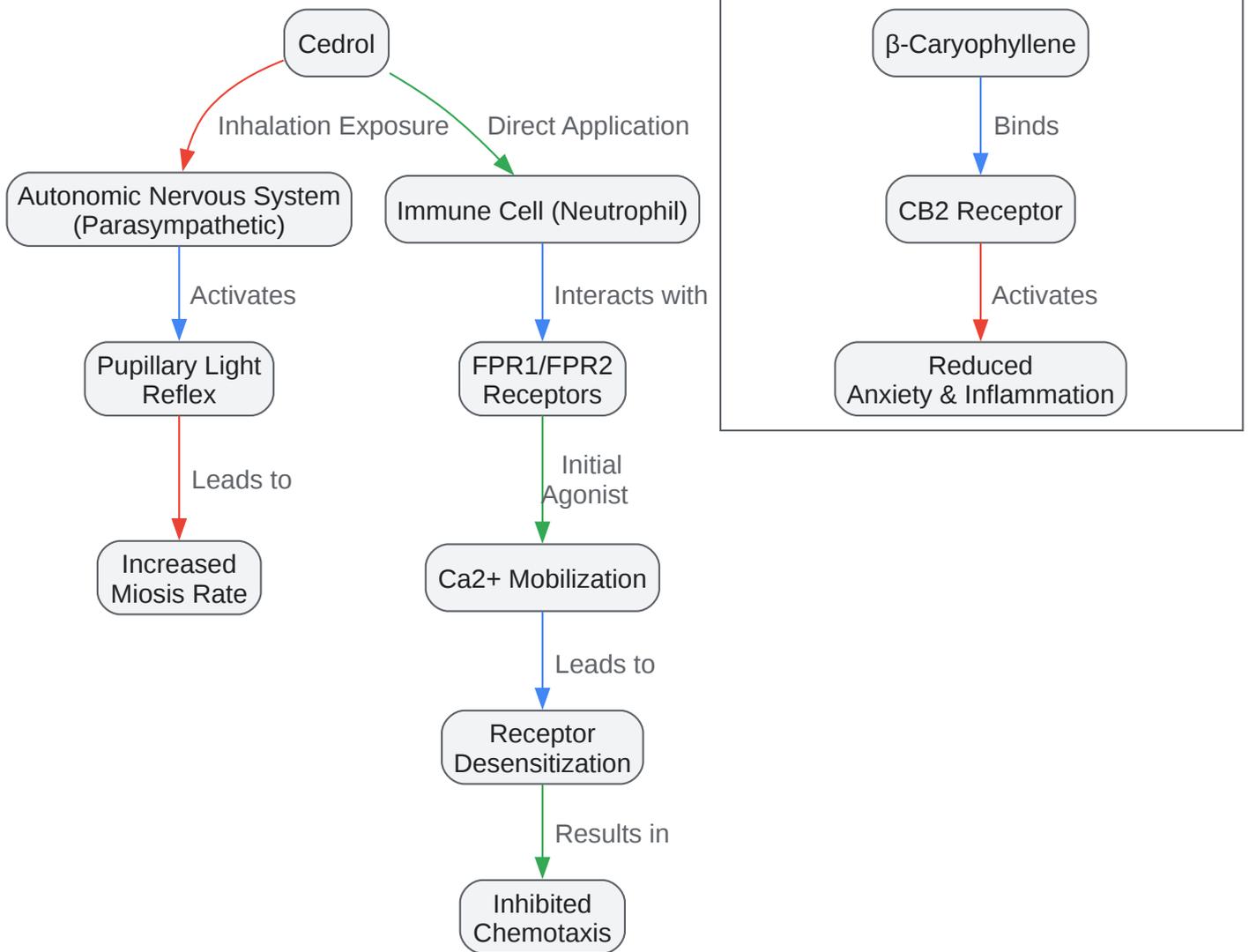
The diagrams below illustrate the general experimental workflow for evaluating sesquiterpene effects and the proposed signaling pathways for **cedrol**.

Figure 1: General Experimental Workflow



[Click to download full resolution via product page](#)

Figure 2: Proposed Signaling Pathways



[Click to download full resolution via product page](#)

Key Research Implications

- **Cedrol** shows a unique, trans-culturally consistent sedative effect via the autonomic nervous system and a dual role in immunomodulation, making it a compelling candidate for neuropsychiatric and inflammatory condition research [3] [4].
- **β-Caryophyllene** stands out for its direct anxiolytic effects and its status as a dietary cannabinoid, offering a non-psychoactive therapeutic pathway worthy of further clinical investigation [6] [5].
- The **source and environment** critically influence sesquiterpene composition. For instance, outdoor-grown cannabis has a higher preponderance of sesquiterpenes like β-caryophyllene, which must be controlled for in experimental design [7].

Most current evidence for **cedrol** comes from small-scale or preclinical studies [2]. Future research with standardized protocols, rigorous human clinical trials, and direct comparative studies will be essential to fully elucidate the relative advantages of these sesquiterpenes.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Wikipedia Cedrol [en.wikipedia.org]
2. Cedarwood essential oil (Cedrus spp.): a forgotten ... [explorationpub.com]
3. Overseas survey of the effect of cedrol on the autonomic nervous... [pubmed.ncbi.nlm.nih.gov]
4. Innate Immunomodulatory Activity of Cedrol, a Component of ... [pmc.ncbi.nlm.nih.gov]
5. Our Favorite 28 Terpenes for Cannabis Products [kaychalabs.com]
6. Exploring the physiological response differences of β ... [sciencedirect.com]
7. Comparison of the Cannabinoid and Terpene Profiles in ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [cedrol compared to other sesquiterpenes]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b523050#cedrol-compared-to-other-sesquiterpenes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com